

Advanced Characterization Guide: Mass Spectrometry Fragmentation of 1H-Dibenzo[b,d]pyran

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Compound of Interest

Compound Name: 1H-Dibenzo(b,d)pyran

CAS No.: 229-96-9

Cat. No.: B12645253

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Executive Summary & Structural Definition

In the analysis of tricyclic aromatic heterocycles, Dibenzo[b,d]pyran (often chemically indexed as 6H-benzo[c]chromene) represents a critical scaffold, particularly in the structural elucidation of cannabinoids (e.g., CBN, THC) and urolithin metabolites.

While the user query specifies 1H-Dibenzo[b,d]pyran, standard IUPAC nomenclature and stability profiles usually refer to the 6H-isomer (CAS 229-95-8) as the parent saturated core. The "1H" designation typically implies a specific tautomer or isotopologue often transient in synthesis. For the purpose of this guide, we characterize the stable core scaffold (m/z 182.22) and its differentiation from isobaric isomers like 9H-Xanthene.

Key Analytical Challenge: Differentiating Dibenzo[b,d]pyran from its structural isomer Xanthene (both MW 182.2) using fragmentation intensity ratios rather than just molecular weight.

Experimental Configuration: Self-Validating Protocol

To ensure reproducible fragmentation patterns, the following GC-MS protocol is recommended. This setup minimizes thermal degradation prior to ionization, ensuring that observed fragments result from the electron impact (EI) source, not the injector port.

Protocol: High-Resolution GC-EI-MS

Parameter	Setting	Rationale
Column	DB-5MS UI (30m x 0.25mm, 0.25µm)	Low-bleed phase essential for trace metabolite identification.
Carrier Gas	Helium @ 1.2 mL/min (Constant Flow)	Maintains chromatographic resolution across the temperature ramp.
Inlet Temp	280°C (Splitless)	High temp ensures complete volatilization of tricyclics without pyrolysis.
Transfer Line	300°C	Prevents condensation of high-boiling aromatics.
Ion Source	Electron Impact (EI), 70 eV, 230°C	Standard energy for reproducible spectral libraries (NIST/Wiley).
Scan Range	m/z 40-450	Captures low-mass aromatic fragments (m/z 77, 51) and molecular ions. [1]

Quality Control Check: Before running samples, inject a standard of Dibenzofuran (m/z 168).

- Acceptance Criteria: The intensity of m/z 139 (M-CHO) must be >5% of the base peak. If lower, the source may be dirty, suppressing secondary fragmentation.

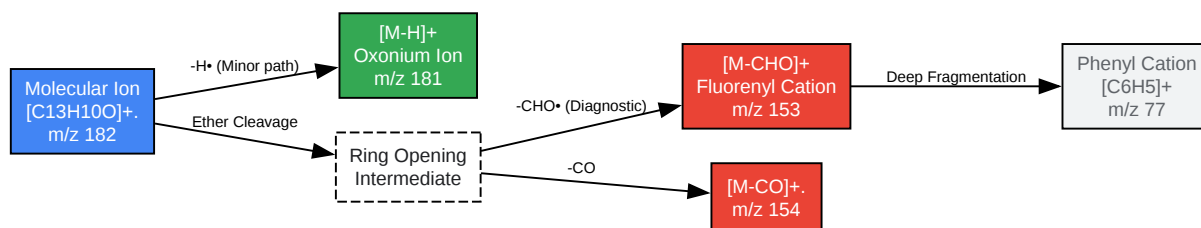
Fragmentation Mechanics of Dibenzo[b,d]pyran[2] [3]

The fragmentation of Dibenzo[b,d]pyran (m/z 182) under 70 eV EI conditions is driven by the stability of the biphenyl bond and the lability of the ether linkage.

Primary Pathways

- Molecular Ion (M^+ , m/z 182): The aromatic nature of the tricyclic system yields a highly stable radical cation, typically the base peak (100%) or second most abundant peak.
- Hydrogen Loss ($M-1$, m/z 181): Loss of a hydrogen atom from the C6 position (the saturated carbon). This forms a resonance-stabilized oxonium ion.
 - Note: While present, this peak is less intense than in Xanthene (see Comparative Analysis).
- Ring Opening & CO Elimination ($M-28/29$):
 - The pyran ring opens, followed by the expulsion of a formyl radical ($CHO^\bullet$) or carbon monoxide (CO).^[2]
 - m/z 153/154: These ions represent the fluorenyl cation species formed after the loss of the oxygen-containing bridge. This is a diagnostic pathway for benzo[c]chromene cores.

Visualization: Fragmentation Pathway



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Figure 1: Proposed EI fragmentation pathway for Dibenzo[b,d]pyran. The loss of CHO (m/z 153) distinguishes it from simple aromatics.

Comparative Analysis: Dibenzo[b,d]pyran vs. Alternatives

The primary challenge is distinguishing Dibenzo[b,d]pyran from 9H-Xanthene. Both have the formula C₁₃H₁₀O and MW 182.[3][4]22. However, their fragmentation kinetics differ significantly due to the position of the oxygen and the methylene group.

Diagnostic Comparison Table

Feature	Dibenzo[b,d]pyran (Benzo[c]chromene)	9H-Xanthene (Isomer)	Dibenzofuran (Analog)
Molecular Weight	182.22	182.22	168.19
Base Peak	m/z 182 (M+)	m/z 181 (M-H)+	m/z 168 (M+)
M-1 Stability	Moderate intensity (~40-60%)	Dominant (100%)	Low (<20%)
Key Fragment	m/z 153 (M-CHO)	m/z 152 (M-CH ₂ O)	m/z 139 (M-CHO)
Mechanism	The C6 protons are allylic/benzylic but the resulting ion is less stable than the xanthylum ion.	Loss of H at C9 forms the Xanthylum ion, a fully aromatic, highly stable species.	Furan ring is highly stable; resists fragmentation until high energy.

Differentiation Workflow

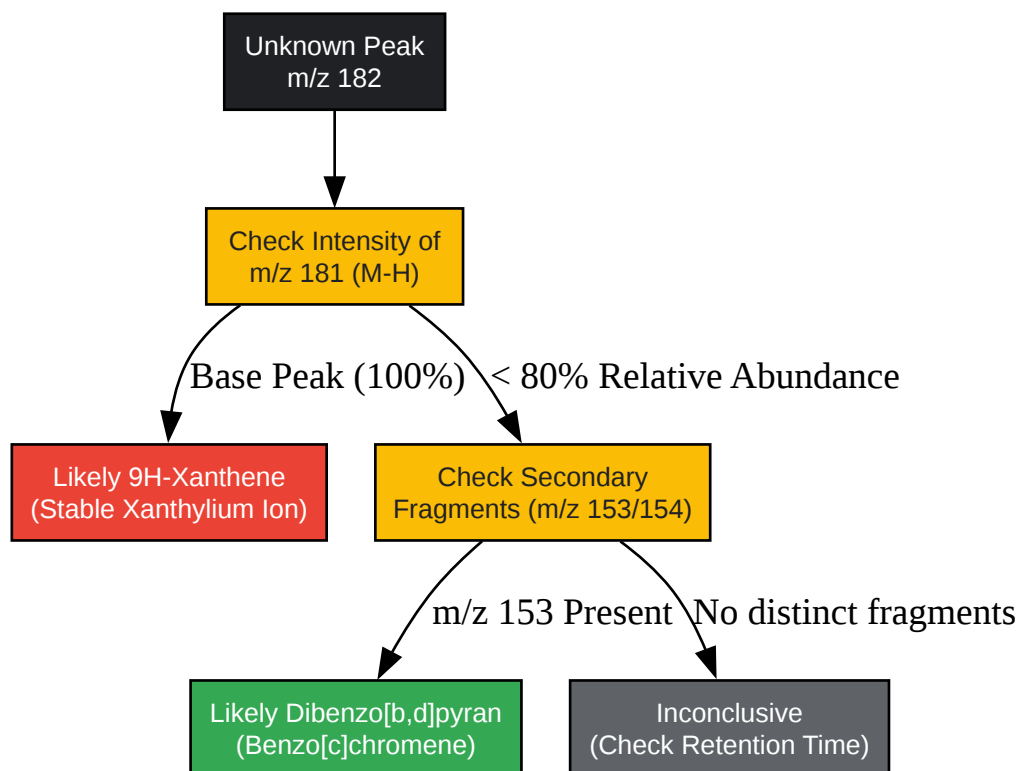
To confirm the identity of an unknown peak at m/z 182:

- Calculate Ratio R:
- Interpret R:
 - If R > 0.9 (or m/z 181 is Base Peak)

Xanthene.
 - If R < 0.7 (M+ is Base Peak) AND m/z 153/154 is present

Dibenzo[b,d]pyran.

Logic Diagram: Identification Decision Tree



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Figure 2: Decision logic for differentiating isobaric tricyclic ethers.

References

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- NIST Chemistry WebBook, SRD 69.9H-Xanthene Mass Spectrum.[3] National Institute of Standards and Technology.[3] [\[Link\]](#)
- Forensic Science International.Differentiation of isomeric cannabinoids by GC-MS.

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- 3. 9H-Xanthene [webbook.nist.gov]
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